

# LC-MS/MS protocol for 14S(15R)-EET methyl ester quantification

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# Application Notes and Protocols Quantitative Analysis of 14S(15R)-EET Methyl Ester using a Validated LC-MS/MS Protocol

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#### Introduction

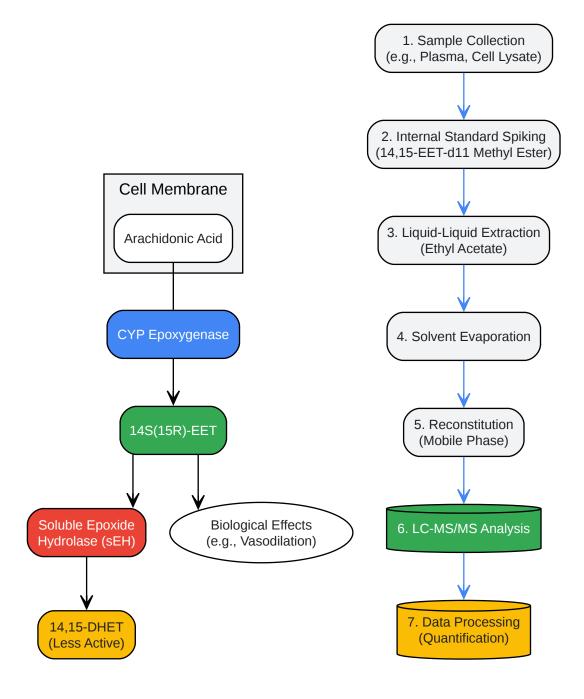
Epoxyeicosatrienoic acids (EETs) are lipid signaling molecules synthesized from arachidonic acid by cytochrome P450 (CYP) epoxygenases.[1] These molecules are involved in a variety of biological processes, including the regulation of vascular tone and inflammation. The 14,15-EET regioisomer, in particular, is a potent vasodilator. EETs are chemically and metabolically labile, often being rapidly converted to their corresponding dihydroxyeicosatrienoic acids (DHETs) by soluble epoxide hydrolase (sEH). The methyl ester form of 14S(15R)-EET is a more stable analog, making it suitable for in vitro studies and as a chemical standard.[2] This document provides a detailed protocol for the sensitive and specific quantification of 14S(15R)-EET methyl ester in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## **Signaling Pathway**

EETs are known to exert their effects through various signaling pathways, often leading to vasodilation and anti-inflammatory responses. A simplified representation of the generation and



metabolism of 14,15-EET is depicted below.



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